

A Technical Guide to the Physical Properties of Tert-butyl 2-methylpropanoate

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Compound of Interest

Compound Name: *Tert-butyl 2-methylpropanoate*

Cat. No.: *B095702*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **tert-butyl 2-methylpropanoate** (also known as tert-butyl isobutyrate). The information herein is intended to support research and development activities where this compound is of interest. This document summarizes essential quantitative data, details relevant experimental protocols for property determination, and provides a visual representation of an experimental workflow.

Core Physical Properties

Tert-butyl 2-methylpropanoate is an ester with the chemical formula $C_8H_{16}O_2$.^{[1][2]} It is recognized for its characteristic fruity odor. A summary of its key physical properties is presented in the table below.

Physical Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2]
Molecular Weight	144.21 g/mol	[1][2]
Boiling Point	127.0–128.3 °C	[2]
Density	0.876 ± 0.06 g/cm ³ (Predicted)	[2]
Refractive Index	Data not readily available	
Melting Point	Data not readily available	
Solubility	Insoluble in water; Soluble in organic solvents like acetone and methylated spirits.[3]	

Experimental Protocols

Accurate determination of physical properties is critical for the application and handling of chemical compounds. The following sections detail the experimental methodologies for measuring the key physical properties of **tert-butyl 2-methylpropanoate**.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-reflux method is a suitable technique.[4]

Apparatus:

- Small test tube
- Thermometer (-10 to 200 °C)
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- Add approximately 0.5 mL of **tert-butyl 2-methylpropanoate** to the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Secure the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is aligned with the thermometer bulb.
- Suspend the assembly in a heating bath, making sure the sample is below the level of the heating medium.
- Heat the apparatus gently. A stream of bubbles will be observed emerging from the open end of the capillary tube as the air inside expands and is replaced by the vapor of the liquid.
- Continue heating until a rapid and continuous stream of bubbles is observed. This indicates that the temperature is just above the boiling point.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.^[4] Record this temperature.
- It is advisable to repeat the measurement to ensure accuracy.

Determination of Density (Pycnometer Method for Volatile Liquids)

The density of a substance is its mass per unit volume. For a volatile liquid like **tert-butyl 2-methylpropanoate**, a pycnometer (or specific gravity bottle) is used to minimize evaporation errors.

Apparatus:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.001 g)

- Constant temperature water bath
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer with its stopper on the analytical balance (m_{empty}).
- Fill the pycnometer with distilled water and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in the constant temperature water bath (e.g., at 20 °C) until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (m_{water}).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **tert-butyl 2-methylpropanoate**, insert the stopper, and equilibrate in the constant temperature water bath as before.
- Dry the exterior and weigh the pycnometer filled with the sample (m_{sample}).
- The density of the sample (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \rho_{\text{water}}$$

where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property that can be used to identify a substance and assess its purity. The Abbe refractometer is a common instrument for this measurement.^{[1][5][6]}

Apparatus:

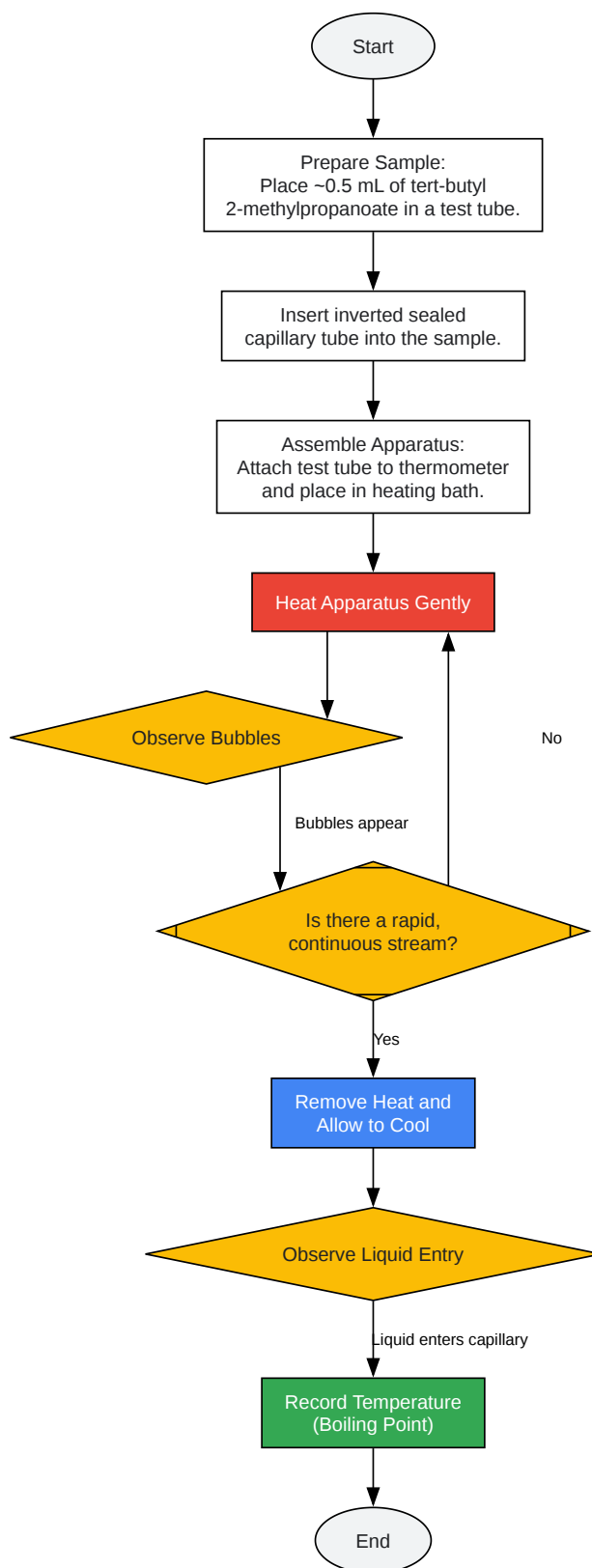
- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (typically a sodium lamp or white light with a compensator)
- Dropper
- Acetone and soft tissues for cleaning

Procedure:

- Ensure the refractometer is calibrated using a standard of known refractive index (e.g., distilled water).[1]
- Turn on the light source and the circulating water bath to bring the prisms to the desired temperature (e.g., 20 °C).
- Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with acetone and a soft tissue.
- Place a few drops of **tert-butyl 2-methylpropanoate** onto the surface of the lower prism.[5]
- Close the prism assembly securely.
- Look through the eyepiece and adjust the coarse adjustment knob until the field of view shows a light and a dark region.
- If color fringes are visible at the borderline, adjust the compensator dial to achieve a sharp, achromatic borderline.[6]
- Use the fine adjustment knob to bring the borderline exactly to the center of the crosshairs.
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly after the measurement.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **tert-butyl 2-methylpropanoate** using the micro-reflux method.



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